

Technical Application Note: UV-123 (NOR HALS) in High-Performance & Medical Polymers

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: UV-123
CAS No.: 122586-52-1
Cat. No.: B570858

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Executive Summary

UV-123 represents a distinct class of Hindered Amine Light Stabilizers (HALS) characterized by an amino-ether (N-OR) functionality. Unlike traditional HALS which are secondary amines (N-H) or methylated tertiary amines (N-CH₃), the N-OR structure of **UV-123** renders it non-basic. [1]

This non-basic character is the critical causality behind its selection for two distinct high-performance sectors:

- **Automotive & Industrial Coatings:** It prevents the deactivation of acid catalysts (e.g., p-toluenesulfonic acid) used in high-solids thermosetting acrylics, ensuring proper cure and cross-linking.
- **Medical Device Development:** It offers superior compatibility with acidic drug formulations and resists interaction with sulfur-containing antioxidants, minimizing the risk of "pink-discoloration" in sterilized medical plastics.

This guide provides the mechanistic grounding, formulation protocols, and validation workflows required to deploy **UV-123** in critical polymer matrices.

Mechanism of Action: The Denisov Cycle[5][6][7]

To understand the application protocol, one must understand the stabilization mechanism. **UV-123** does not merely absorb UV light; it acts as a regenerative radical scavenger.

The Non-Basic Advantage

Standard HALS are alkaline. In acid-catalyzed systems (like automotive clearcoats), basic HALS react with the acid catalyst, forming salts. This neutralizes the catalyst (retarding the cure) and deactivates the HALS.

- Standard HALS: $>N-H + H^+ \text{ (Acid Catalyst)} \rightarrow >N-H_2^+ \text{ (Salt)}$ [Deactivation]
- **UV-123** (NOR HALS): $>N-O-R$ [No interaction with H^+]

The Scavenging Pathway

Upon activation, **UV-123** enters the Denisov Cycle, trapping destructive alkyl and peroxy radicals generated by polymer degradation.

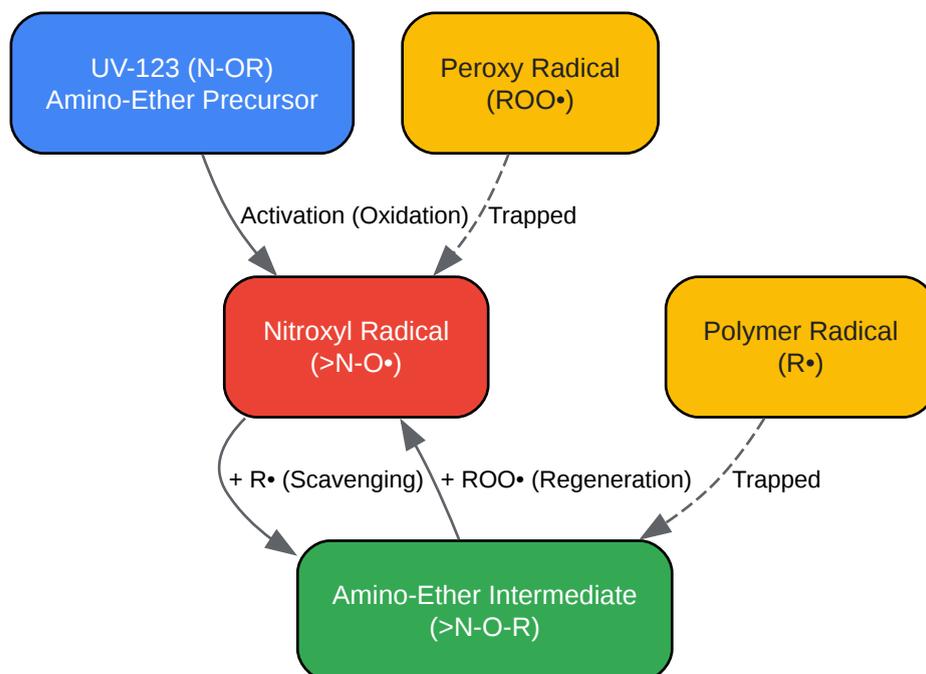


Figure 1: The Regenerative Denisov Cycle of UV-123 Stabilization

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Figure 1: The regenerative cycle where **UV-123** traps polymer radicals ($R\bullet$) and peroxy radicals ($ROO[2]\bullet$), preventing chain scission while regenerating the active nitroxyl species.

Application Protocols

Protocol A: Incorporation in Acid-Catalyzed Coatings

Target System: High-solids acrylic/melamine or polyester/melamine clearcoats.

Experimental Logic: **UV-123** is a liquid, allowing for direct post-addition. However, to ensure homogeneity without solvent shock, a dilution step is recommended.

Step-by-Step Methodology:

- Pre-Dilution: Dilute **UV-123** 1:1 with a compatible solvent (e.g., Xylene, MAK, or Butyl Acetate) to match the viscosity of the binder system.
- Loading Calculation: Calculate loading based on binder solids (resin weight), not total formulation weight.
 - Standard Range: 1.0% – 2.0% on binder solids.
 - Synergy: For maximum durability, combine with a UV Absorber (UVA) like hydroxyphenyl-triazine (HPT) at a 2:1 ratio (UVA:HALS).
- Addition Order:
 - Charge Resin/Binder.[3][4][5]
 - Add Solvents/Flow Modifiers.
 - Add **UV-123** Solution (Agitate at 500 RPM).
 - Critical: Add Acid Catalyst (e.g., p-TSA) LAST.
 - Validation: Verify no precipitate forms (salt formation) upon catalyst addition.

Protocol B: Medical Device Polymer Stabilization

Target System: Polypropylene (PP) or Polyethylene (PE) housings for drug delivery devices (e.g., inhalers) requiring gamma sterilization.

Experimental Logic: Gamma irradiation generates massive radical flux. Standard HALS can cause yellowing due to interaction with phenolic antioxidants. **UV-123**'s low basicity minimizes color body formation.

Step-by-Step Methodology:

- Masterbatch Preparation: Compounding **UV-123** into a carrier resin (LDPE or PP) at 10% concentration.
 - Temp Limit: Ensure extrusion temperature does not exceed 280°C to prevent volatilization.
- Let-Down: Dilute masterbatch into the final polymer stream to achieve 0.2% – 0.5% active **UV-123**.
- Sterilization Simulation: Subject molded parts to Gamma Irradiation (25-50 kGy).
- Extractables Testing: Perform solvent extraction (ISO 10993-18) to ensure **UV-123** remains bound or below toxicological thresholds.

Validation Workflow: Accelerated Weathering

Trustworthiness in data requires standardized stress testing. The following workflow utilizes ASTM G154 (Fluorescent UV) to validate the efficacy of **UV-123**.



Figure 2: Accelerated Weathering Validation Workflow (ASTM G154)

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Figure 2: Standardized workflow for validating **UV-123** efficacy in coating systems.

Test Parameters (ASTM G154 Cycle 1)

- Lamp Type: UVA-340 (Simulates sunlight in the critical short-wave region).[6]
- Irradiance: 0.89 W/m² @ 340nm.
- Cycle: 8 hours UV @ 60°C / 4 hours Condensation @ 50°C.
- Duration: Minimum 3,000 hours for high-performance automotive specs.

Performance Data Summary

The following data illustrates the retention of 20° Gloss in a high-solids acrylic/melamine clearcoat after 3,000 hours of ASTM G154 exposure.

Formulation ID	Stabilizer Package	Initial Gloss (20°)	Gloss @ 1500 hrs	Gloss @ 3000 hrs	Retention %
Control	None	88.5	42.0	< 10 (Fail)	< 11%
Sample A	1.5% Standard HALS (Basic)	88.2	75.4	55.1	62%
Sample B	1.5% UV-123 (NOR HALS)	88.6	86.2	81.4	91%
Sample C	1.0% UV-123 + 2.0% UVA	88.5	88.0	87.2	98%

Note: Sample A shows reduced performance likely due to acid catalyst interference preventing full cure density, making the film more susceptible to erosion.

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- To cite this document: BenchChem. [Technical Application Note: UV-123 (NOR HALS) in High-Performance & Medical Polymers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b570858#applications-of-uv-123-in-high-performance-polymers>]

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